

# An In-depth Technical Guide to the Safe Handling of 2-Bromothiophenol

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## Compound of Interest

Compound Name: 2-Bromothiophenol

Cat. No.: B030966

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This guide provides comprehensive safety and handling information for **2-Bromothiophenol** (CAS No. 6320-02-1), a crucial reagent in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> Due to its toxicity and hazardous nature, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.<sup>[1]</sup>

## Core Safety and Hazard Information

**2-Bromothiophenol** is classified as a hazardous chemical, being toxic if swallowed, in contact with skin, or if inhaled. It is known to cause serious skin and eye irritation, as well as respiratory irritation.<sup>[2]</sup> A notable characteristic of this compound is its powerful and unpleasant stench.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes the key physical, chemical, and safety data for **2-Bromothiophenol**. This information is critical for designing safe experimental setups and for quick reference in case of an emergency.

Property	Value	Source(s)
Chemical Formula	C <sub>6</sub> H <sub>5</sub> BrS	[2]
Molecular Weight	189.07 g/mol	[3]
CAS Number	6320-02-1	
Appearance	Clear yellow liquid	[1]
Odor	Stench	[2]
Boiling Point	114 - 116 °C @ 10 mmHg128-130 °C @ 25 mmHg	[3]
Density	1.573 g/mL at 25 °C	[3]
Flash Point	> 110 °C (> 230 °F)	[3]
Refractive Index	n <sub>20</sub> /D 1.635	[3]
UN Number	UN2810	
Hazard Class	6.1 (Toxic liquid)	
Packing Group	III	
GHS Hazard Statements	H301: Toxic if swallowedH311: Toxic in contact with skinH331: Toxic if inhaledH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[2]

Note: Specific LD50 and LC50 values for **2-Bromothiophenol** were not available in the consulted resources.

## Experimental Protocols

Adherence to the following detailed protocols is mandatory when handling **2-Bromothiophenol** to minimize exposure and mitigate risks.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards of **2-Bromothiophenol**.

- **Hand Protection:** Wear chemical-resistant gloves, such as butyl rubber or neoprene. Double gloving is highly recommended to prevent skin contact and absorption.<sup>[4]</sup> Inspect gloves for any signs of degradation or perforation before use.<sup>[5]</sup>
- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are required to protect against splashes and airborne particles.<sup>[4]</sup>
- **Skin and Body Protection:** A flame-retardant lab coat worn over long-sleeved clothing and closed-toe shoes is mandatory.<sup>[4]</sup> For operations with a higher risk of splashing, a chemical-resistant apron should also be worn.<sup>[4]</sup>
- **Respiratory Protection:** All handling of **2-Bromothiophenol** must be conducted within a certified chemical fume hood to prevent the inhalation of its toxic vapors.<sup>[2]</sup><sup>[4]</sup> If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.<sup>[4]</sup>

## Safe Handling and Storage

- **Handling:**
  - Before commencing work, ensure that an eyewash station and a safety shower are readily accessible and in good working order.<sup>[5]</sup>
  - Conduct all manipulations of **2-Bromothiophenol** inside a certified and operational chemical fume hood.<sup>[2]</sup>
  - Avoid direct contact with the skin, eyes, and clothing.<sup>[2]</sup>
  - Do not breathe in the vapors, mists, or sprays of the chemical.<sup>[2]</sup>
  - Eating, drinking, and smoking are strictly prohibited in the laboratory area where this chemical is handled.

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Storage:
  - Store **2-Bromothiophenol** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
  - Refrigerated storage is recommended.[\[2\]](#)[\[5\]](#)
  - The compound should be stored under an inert atmosphere (e.g., nitrogen or argon) as it is air-sensitive.[\[1\]](#)[\[5\]](#)
  - Keep the container away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)
  - The storage area should be locked and accessible only to authorized personnel.

## Emergency Procedures

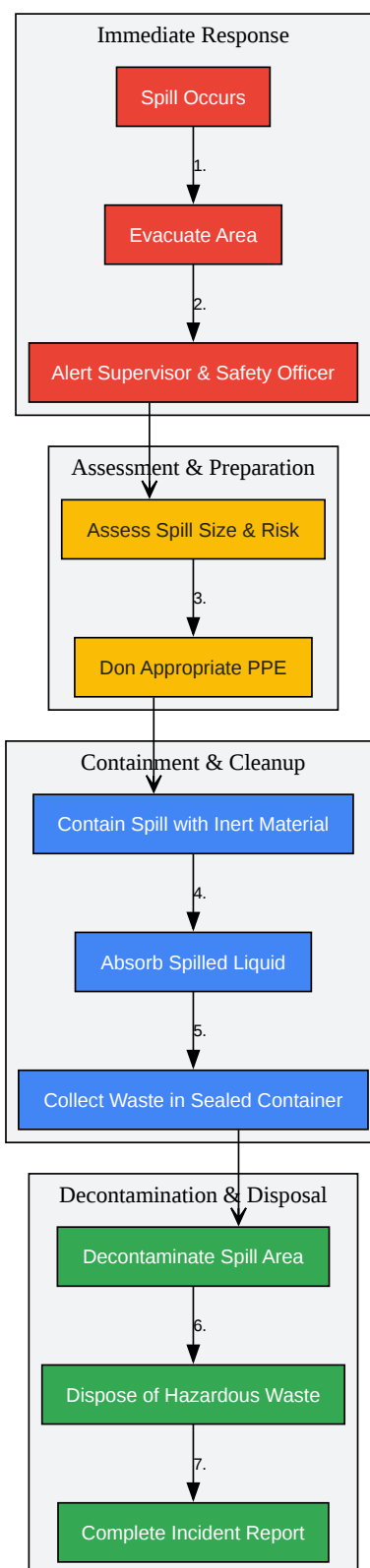
In the event of an emergency, prompt and correct action is crucial.

- First Aid Measures:
  - Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
  - Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
  - Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.

- Fire Fighting Measures:
  - Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.
  - Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
  - Specific Hazards: The compound is combustible and thermal decomposition can produce hazardous gases including carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen bromide.<sup>[2]</sup>
  - Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
- Accidental Release Measures:
  - Evacuation: Immediately evacuate all non-essential personnel from the spill area.
  - Ventilation: Ensure adequate ventilation.
  - Personal Protection: Responders must wear the appropriate PPE as detailed in the PPE section.
  - Containment: Prevent the spill from entering drains or waterways.
  - Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the absorbed material and place it in a sealed, properly labeled container for hazardous waste disposal.<sup>[4]</sup>
  - Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.

## Visual Workflow for Spill Management

The following diagram illustrates the logical steps to be taken in the event of a **2-Bromothiophenol** spill.



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Caption: A workflow for the safe response to a **2-Bromothiophenol** spill.

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